

Technical Guide: Thermodynamic Stability & Characterization of Formyl-Methoxyphenoxy Acetic Acids

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Compound of Interest

Compound Name: 2-(2-Formyl-5-methoxyphenoxy)acetic acid

CAS No.: 856357-86-3

Cat. No.: B2866742

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Executive Summary

This technical guide provides a comprehensive analysis of the thermodynamic stability, structural isomerism, and synthesis of formyl-methoxyphenoxy acetic acids. These compounds, primarily derived from vanillin and isovanillin, serve as critical scaffolds in the development of allosteric hemoglobin modulators (e.g., for sickle cell disease) and anti-inflammatory agents.

The stability of these molecules is governed by a delicate interplay between crystal lattice energy (solid state) and intramolecular hydrogen bonding (solution/gas phase). This guide outlines the theoretical frameworks and experimental protocols required to assess their thermodynamic profiles.

Part 1: Structural Landscape & Isomerism

The thermodynamic stability of formyl-methoxyphenoxy acetic acids is strictly regioselective. The position of the formyl (-CHO) and methoxy (-OCH

) groups relative to the phenoxyacetic acid tail determines the internal energy of the system.

The Isomers

The two primary isomers of interest are derived from Vanillin and Isovanillin:

- Vanillin Series: (4-formyl-2-methoxyphenoxy)acetic acid.[\[1\]](#)
 - Structure: The acetic acid tail is attached at the para-position relative to the formyl group.
 - Thermodynamics: Generally exhibits higher melting points due to efficient packing, but lacks the specific ortho-formyl stabilization found in the isovanillin series.
- Isovanillin Series: (2-formyl-4-methoxyphenoxy)acetic acid.[\[2\]](#)
 - Structure: The acetic acid tail is attached at the meta-position; the formyl group is ortho to the ether linkage.
 - Thermodynamics: Capable of forming a pseudo-six-membered ring via intramolecular hydrogen bonding between the formyl oxygen and the -protons or the ether oxygen, influencing its solution-phase stability.

Intramolecular Hydrogen Bonding

Thermodynamic stability in this class is often driven by the formation of intramolecular hydrogen bonds (IMHB).

- Mechanism: The carboxylic acid proton () can donate a hydrogen bond to the methoxy oxygen or the formyl oxygen, depending on conformational flexibility.
- Energetic Impact: DFT studies on similar phenoxyacetic derivatives suggest that conformers stabilizing this IMHB can be 5–8 kcal/mol lower in energy than their open-chain counterparts.

Part 2: Computational Thermodynamics (DFT Protocol)

Before wet-lab synthesis, thermodynamic stability should be predicted using Density Functional Theory (DFT). This protocol validates which conformer represents the global minimum on the Potential Energy Surface (PES).

Computational Workflow

Objective: Calculate Enthalpy of Formation (

) and Gibbs Free Energy (

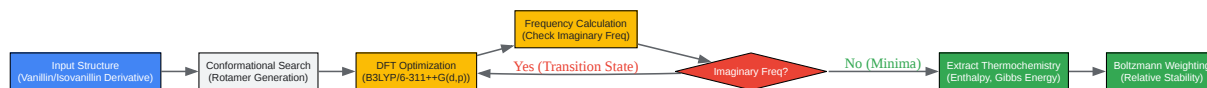
).

Step-by-Step Protocol:

- **** conformational Search:**** Use molecular mechanics (MMFF94) to generate rotamers for the acetic acid tail.
- **Geometry Optimization:**
 - Software: Gaussian 16 / ORCA / Quantum ESPRESSO.
 - Functional: B3LYP (Hybrid functional for organic thermochemistry).
 - Basis Set: 6-311++G(d,p) (Diffuse functions are critical for the anionic character of the carboxylate and lone pairs on oxygen).
- **Frequency Calculation:** Run at the same level of theory to confirm the stationary point (no imaginary frequencies) and extract Zero-Point Energy (ZPE).
- **Solvation Model:** Apply IEFPCM (Integral Equation Formalism Polarizable Continuum Model) using water or DMSO to simulate physiological or synthesis conditions.

Visualization of Stability Logic

The following diagram illustrates the logical flow for determining thermodynamic stability computationally.



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Caption: Workflow for computational determination of thermodynamic stability using DFT.

Part 3: Experimental Validation & Synthesis

The thermodynamic stability of the solid state is empirically validated through melting point analysis and enthalpy of fusion measurements. The synthesis must be controlled to prevent decarboxylation, a common decomposition pathway for these acids.

Synthesis Protocol: O-Alkylation

Reaction: Nucleophilic substitution (

) of chloroacetic acid by the phenoxide ion of vanillin/isovanillin.

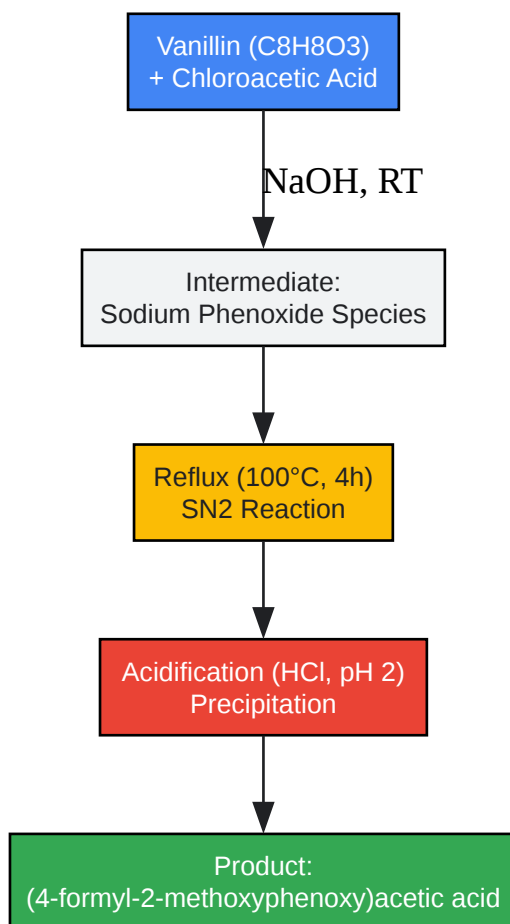
Reagent	Role	Stoichiometry
Vanillin / Isovanillin	Substrate	1.0 eq
Chloroacetic Acid	Alkylating Agent	1.5 eq
NaOH / KOH	Base (Deprotonation)	2.5 eq
Water / Ethanol	Solvent System	[1:1 v/v]
HCl (6N)	Acidification	Excess (to pH 2)

Detailed Workflow:

- Deprotonation: Dissolve 10 mmol of vanillin in 20 mL of water containing 25 mmol NaOH. Stir at room temperature for 15 minutes to ensure formation of the sodium phenoxide.
Thermodynamic Note: This step is exothermic; cooling may be required.
- Addition: Add a solution of chloroacetic acid (15 mmol) in 10 mL water dropwise.

- Reflux: Heat the mixture to reflux (100°C) for 4–6 hours.
 - Checkpoint: Monitor via TLC (Mobile phase: Ethyl Acetate/Hexane 1:1). The aldehyde spot should disappear.
- Acidification: Cool the reaction mixture to 0°C (ice bath) to maximize crystal yield. Acidify carefully with 6N HCl until pH ~2.
 - Observation: The product will precipitate as a white/off-white solid.
- Purification (Thermodynamic Selection): Recrystallize from hot water or ethanol/water. This step drives the system to its most thermodynamically stable polymorph.

Synthesis Pathway Diagram



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Caption: Synthetic route for O-alkylation of vanillin to yield the target acetic acid derivative.

Part 4: Thermal Analysis & Characterization

To quantify thermodynamic stability, Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are required.

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow associated with phase transitions.

- Protocol: Heat 2–5 mg of sample in a sealed aluminum pan at 10°C/min under nitrogen flow (50 mL/min).
- Key Parameters:
 - (Melting Point): Indicates the strength of the crystal lattice.
 - Reference Value: 2-(2-formyl-4-methoxyphenoxy)acetic acid typically melts between 149–151°C.^[3]
 - (Enthalpy of Fusion): The area under the melting peak. Higher correlates with higher solid-state stability.
 - Polymorphism: Multiple endothermic peaks indicate polymorphic transitions (metastable stable form).

Thermogravimetric Analysis (TGA)

TGA measures mass loss vs. temperature to determine decomposition limits.

- Stability Threshold: These compounds are generally stable up to ~200°C.
- Decomposition: The first mass loss event usually corresponds to decarboxylation (loss of CO_2), followed by degradation of the aldehyde.

Data Summary Table^[4]

Parameter	Method	Typical Range/Value	Significance
Melting Point ()	DSC	149–151 °C	Lattice Energy indicator.
Enthalpy of Fusion ()	DSC	25–35 kJ/mol	Energy required to break lattice.
Decomposition Temp ()	TGA	> 210 °C	Upper limit for processing/storage.
pKa	Titration	3.5 – 4.0	Acidity of the carboxyl group.

Part 5: References

- Synthesis & Characterization:
 - Title: Synthesis of 2-(2-formylphenoxy)acetic acids.[4]
 - Source: Royal Society of Chemistry (RSC), Supplementary Information.
 - URL:[[Link](#)]
- Thermodynamic Principles (General):
 - Title: Acetic acid Thermodynamic Data (NIST WebBook).
 - Source: National Institute of Standards and Technology (NIST).
 - URL:[[Link](#)]
- Intramolecular Hydrogen Bonding:
 - Title: Energy of Intramolecular Hydrogen Bonding in ortho-Hydroxybenzaldehydes, Phenones and Quinones.

- Source: MDPI (Molecules).
- URL:[[Link](#)]
- Structural Data:
 - Title: 2-(4-Formyl-3-methoxyphenoxy)acetic acid (PubChem CID 3632575).[5]
 - Source: National Center for Biotechnology Information (NCBI).
 - URL:[[Link](#)]

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- [2. PubChemLite - 2-\(2-formyl-4-methoxyphenoxy\)acetic acid \(C10H10O5\) \[pubchemlite.lcsb.uni.lu\]](#)
- [3. rsc.org \[rsc.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. 2-\(4-Formyl-3-methoxyphenoxy\)acetic acid | C10H10O5 | CID 3632575 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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